

Storage and handling recommendations for 5-Methyl-2-phenyl-2-hexenal

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Compound of Interest

Compound Name: 5-Methyl-2-phenyl-2-hexenal

Cat. No.: B7856895

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Technical Support Center: 5-Methyl-2-phenyl-2-hexenal

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the storage and handling of **5-Methyl-2-phenyl-2-hexenal**.

Frequently Asked Questions (FAQs)

1. What is **5-Methyl-2-phenyl-2-hexenal**?

5-Methyl-2-phenyl-2-hexenal is an aromatic aldehyde.^[1] It is recognized for its characteristic sweet, floral, and slightly spicy aroma with cocoa undertones.^{[2][3][4]} It is used as a fragrance ingredient in perfumes and cosmetics, as a flavoring agent, and as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[2][5]}

2. What are the primary hazards associated with **5-Methyl-2-phenyl-2-hexenal**?

The primary hazards include:

- Skin and Eye Irritation: It can cause skin irritation and serious eye irritation.^[6]
- Allergic Skin Reaction: May cause an allergic skin reaction (skin sensitization).^{[6][7]}

- Respiratory Tract Irritation: Inhalation of vapors may cause respiratory tract irritation.[2][8]
- Flammability: It is a combustible liquid and should be kept away from ignition sources.[2]

3. What are the recommended storage conditions for **5-Methyl-2-phenyl-2-hexenal**?

For optimal stability, **5-Methyl-2-phenyl-2-hexenal** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[2][7][9] It should be protected from light and stored away from strong oxidizing agents and direct sunlight.[2][9] Some suppliers recommend storing it under an inert gas.[4] When stored for more than 18 months, its quality should be checked before use.[9]

Troubleshooting Guide

Issue 1: The compound has changed color or developed a precipitate.

- Possible Cause: This could indicate degradation of the compound, possibly due to oxidation or polymerization, which can be accelerated by exposure to air, light, or incompatible materials. Aldehydes are prone to oxidation.
- Solution:
 - Verify the storage conditions. Ensure the container is tightly sealed and protected from light.
 - If the compound is old, its quality should be re-assessed before use.[9]
 - Consider purging the headspace of the container with an inert gas like nitrogen or argon before sealing to minimize contact with oxygen.

Issue 2: Inconsistent experimental results.

- Possible Cause: If the purity of **5-Methyl-2-phenyl-2-hexenal** has been compromised due to improper storage or handling, it can lead to inconsistent results in sensitive applications.
- Solution:
 - Use a fresh bottle of the compound or re-purify the existing stock if possible.

- Always use the compound in a well-ventilated area or under a fume hood to prevent inhalation and minimize exposure to atmospheric moisture and oxygen.[2]
- Ensure all glassware and equipment are clean and dry before use.

Issue 3: Skin irritation or allergic reaction after handling.

- Possible Cause: Direct contact with the skin. **5-Methyl-2-phenyl-2-hexenal** is a known skin sensitizer.[6][7]
- Solution:
 - Immediately wash the affected area with plenty of soap and water.[8]
 - Seek medical advice if irritation or a rash develops and persists.[6][7]
 - Review and reinforce proper personal protective equipment (PPE) protocols. Always wear appropriate gloves (e.g., butyl rubber or nitrile), a lab coat, and safety goggles when handling this compound.[2][10]

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C13H16O
Molecular Weight	188.27 g/mol
Appearance	Light yellow liquid
Density	0.973 g/mL at 25 °C
Boiling Point	280.58 °C[3]
Flash Point	113 °C (235.4 °F) - closed cup
Solubility	Insoluble in water; soluble in alcohol and oils.[4] [9][11]

Table 2: Storage and Handling Summary

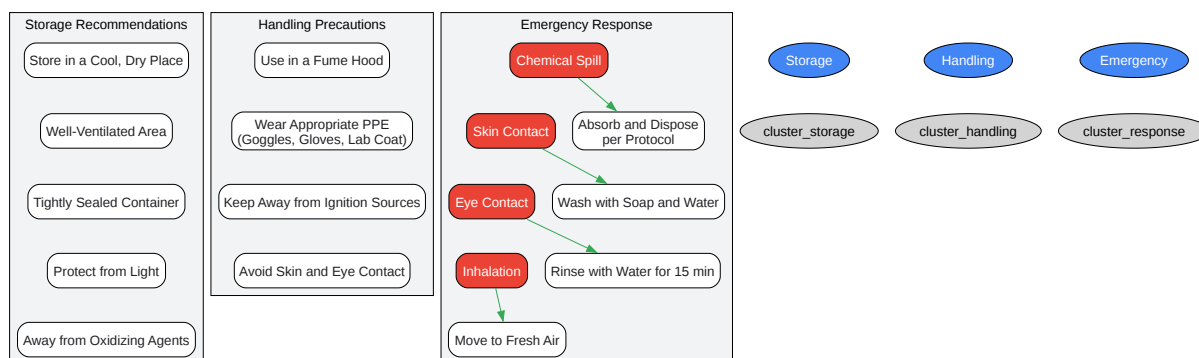
Parameter	Recommendation
Storage Temperature	Cool, dry place[2][7]
Ventilation	Well-ventilated area[2][7]
Container	Tightly sealed container[2][7][9]
Incompatible Materials	Strong oxidizing agents, strong acids[2][8]
Personal Protective Equipment	Safety goggles, gloves (butyl rubber or nitrile), lab coat[2][10]

Experimental Protocols

Protocol 1: General Handling and Dispensing

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[2] Put on all required personal protective equipment (PPE), including safety goggles, a lab coat, and chemically resistant gloves.[2]
- Dispensing: To obtain the desired amount of **5-Methyl-2-phenyl-2-hexenal**, carefully open the container. To prevent contamination and degradation, use clean, dry glassware and utensils. If the compound is stored under an inert atmosphere, have a source of inert gas ready to backfill the container.
- Sealing: After dispensing, securely close the container, ensuring a tight seal.[2][7] If applicable, purge the headspace with an inert gas before sealing.
- Cleanup: Clean any spills immediately according to your laboratory's standard operating procedures for chemical spills. Wash hands thoroughly after handling.[8]

Visualizations



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Caption: Workflow for Storage, Handling, and Emergency Response.

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com